

Mal-PEG6-Boc: A Technical Guide to Safe Handling and Application

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Compound of Interest

Compound Name: Mal-PEG6-Boc

Cat. No.: B608851

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety information and handling protocols for **Mal-PEG6-Boc** (tert-butyl 1-(2,5-dioxo-2,5-dihydro-1H-pyrrol-1-yl)-3,6,9,12,15,18-hexaoxahenicosan-21-oate). Due to the absence of a publicly available Safety Data Sheet (SDS) for this specific compound, this guide synthesizes information from supplier data and the safety profiles of structurally related molecules, including maleimide and Boc-protected compounds. It is intended to supplement, not replace, institutional safety protocols and professional judgment.

Chemical and Physical Properties

The following table summarizes the known physical and chemical properties of **Mal-PEG6-Boc**. This data is essential for proper storage, handling, and experimental design.

Property	Value	Source
CAS Number	518044-37-6	MedKoo Biosciences[1]
Molecular Formula	C23H39NO10	MedKoo Biosciences[1]
Molecular Weight	489.56 g/mol	MedKoo Biosciences[1]
Appearance	To be determined	MedKoo Biosciences[1]
Purity	>95%	MedKoo Biosciences[1]
Solubility	Soluble in DMSO	MedKoo Biosciences[1]

Safety and Hazard Information

While a specific SDS for **Mal-PEG6-Boc** is not available, the functional groups present in the molecule—a maleimide group and a Boc-protecting group—suggest potential hazards that must be considered. The following information is inferred from SDSs of related compounds.

Potential Hazards

The maleimide functional group is known to be reactive and can pose several health risks.

Hazard	Description	Precautionary Measures
Toxicity	Maleimide compounds can be toxic if swallowed, inhaled, or absorbed through the skin.[1] [2]	Avoid ingestion, inhalation of dust, and direct skin contact. Handle in a well-ventilated area, preferably a chemical fume hood.
Skin and Eye Irritation	Can cause severe skin and eye irritation or burns.[1]	Wear appropriate personal protective equipment (PPE), including gloves and safety goggles.
Sensitization	May cause skin sensitization upon repeated contact.[2]	Minimize direct contact and wear gloves.
Respiratory Irritation	May cause respiratory tract irritation.[2]	Handle in a well-ventilated area and avoid generating dust.

The Boc (tert-butoxycarbonyl) protecting group is generally stable but is cleaved under acidic conditions, which can generate byproducts.

Personal Protective Equipment (PPE)

To ensure personal safety when handling **Mal-PEG6-Boc**, the following PPE is mandatory:

PPE	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).
Skin and Body Protection	Laboratory coat.
Respiratory Protection	Use in a well-ventilated area. If dust is generated, a NIOSH-approved respirator may be necessary.

Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **Mal-PEG6-Boc** and to ensure the safety of laboratory personnel.

Handling

- Ventilation: Handle in a well-ventilated area, preferably within a chemical fume hood.
- Avoid Contact: Avoid direct contact with skin, eyes, and clothing.
- Dust Formation: Avoid the formation of dust and aerosols.
- Ignition Sources: Keep away from heat, sparks, and open flames.

Storage

Condition	Temperature	Duration
Short-term	0 - 4 °C	Days to weeks ^[1]
Long-term	-20 °C	Months to years ^[1]

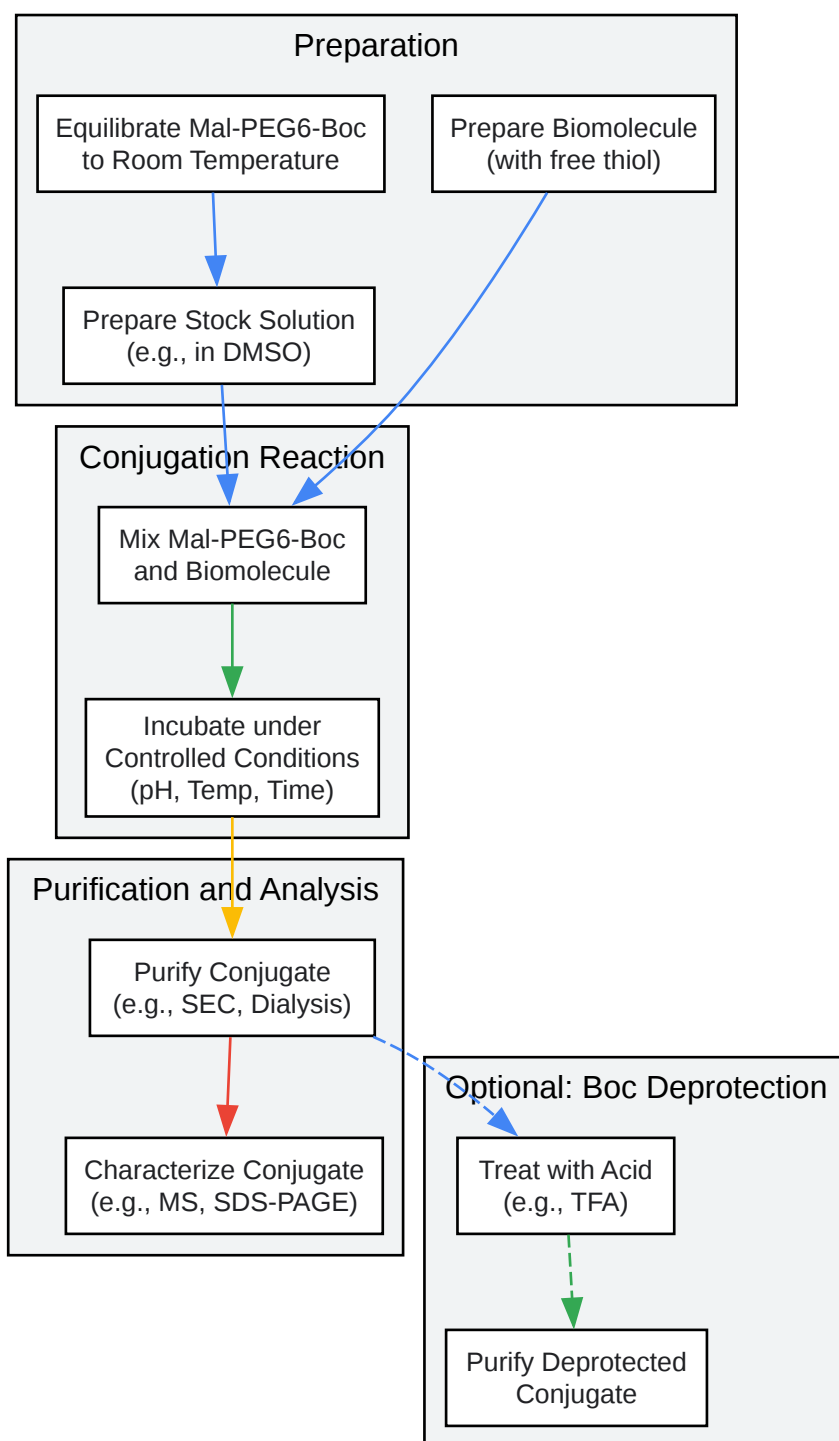
- Container: Keep the container tightly closed.
- Environment: Store in a dry, dark, and well-ventilated place.
- Incompatibilities: Avoid strong acids, oxidizing agents, bases, and strong reducing agents.^[2]

Experimental Protocols and Methodologies

Mal-PEG6-Boc is a bifunctional linker commonly used in bioconjugation and drug delivery research. The maleimide group reacts specifically with thiol groups (e.g., on cysteine residues of proteins), while the Boc-protected carboxylic acid can be deprotected to allow for further conjugation.

General Workflow for Bioconjugation

The following diagram illustrates a typical workflow for using **Mal-PEG6-Boc** to conjugate to a thiol-containing biomolecule.



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Caption: Workflow for **Mal-PEG6-Boc** Bioconjugation.

First Aid Measures

In case of exposure to **Mal-PEG6-Boc**, follow these first aid guidelines and seek immediate medical attention.

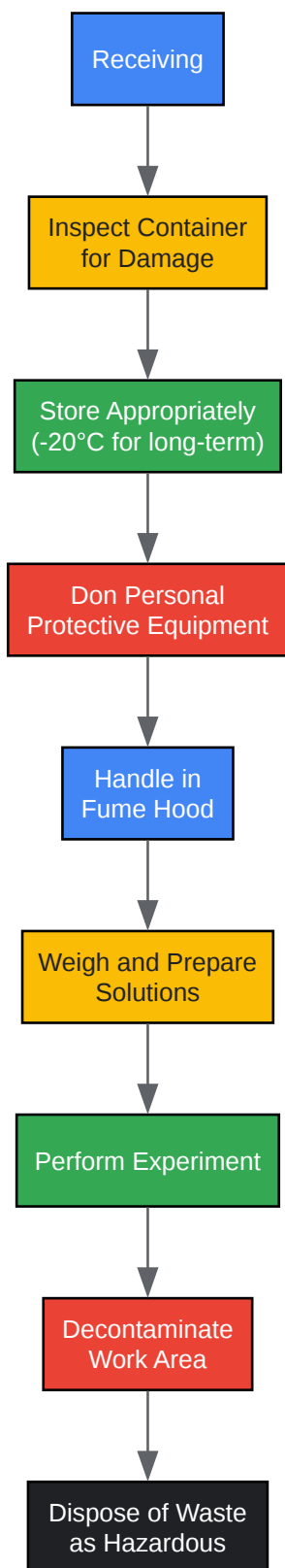
Exposure Route	First Aid Measures
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person.
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen.
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.

Disposal Considerations

Dispose of **Mal-PEG6-Boc** and any contaminated materials in accordance with local, state, and federal regulations. This material may be considered hazardous waste.

Safe Handling Workflow

The following diagram outlines the logical progression for the safe handling of **Mal-PEG6-Boc** from receipt to disposal.



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References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. warwick.ac.uk [warwick.ac.uk]
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